Comparative study of 3-Ethyl-2,5-dimethylhexane and isooctane

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Compound of Interest	
Compound Name:	*3-Ethyl-2,5-dimethylhexane*
CAS No.:	*52897-04-8*
Cat. No.:	*B12647771*

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Comparative Study: 3-Ethyl-2,5-dimethylhexane vs. Isooctane

Executive Summary: The "Heavy Branch" Alternative

In the landscape of non-polar solvents and fuel surrogates, Isooctane (2,2,4-trimethylpentane) is the ubiquitous gold standard, defining the 100-point mark on the octane rating scale. However, for applications requiring higher thermal stability, lower vapor pressure, or specific elution profiles in chromatography, **3-Ethyl-2,5-dimethylhexane** (EDMH) emerges as a critical C10 alternative.

This guide objectively compares these two branched alkanes. While Isooctane excels in volatility and general extraction, EDMH offers a 58°C higher boiling point and increased lipophilicity, making it the superior choice for high-temperature reflux reactions and as a mid-volatility internal standard in gas chromatography.

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Physicochemical Profile

The following data highlights the structural and physical divergence between the standard C8 (Isooctane) and the heavier C10 (EDMH).

Property	Isooctane (Standard)	3-Ethyl-2,5-dimethylhexane (Alternative)	Performance Implication
IUPAC Name	2,2,4-Trimethylpentane	3-Ethyl-2,5-dimethylhexane	Structural isomerism
Formula			EDMH has higher carbon density
Molecular Weight	114.23 g/mol	142.28 g/mol	Affects mass transfer & diffusion
Boiling Point	99.3 °C	~157 °C	Critical Differentiator
Density (20°C)	0.690 g/mL	~0.723 g/mL	EDMH provides better phase separation in aqueous extractions
LogP (Lipophilicity)	~4.5	~4.8	EDMH is slightly more hydrophobic
Retention Index (OV-101)	~800-900	~891 (Kovats)	EDMH elutes later; useful for C10-C12 window
CAS Number	540-84-1	52897-04-8	

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> *Key Insight: The ~58°C difference in boiling point allows EDMH to be used in open-vessel reactions up to ~150°C, whereas Isooctane would require pressurized vessels (autoclaves) to maintain liquid phase at those temperatures.*

Structural Visualization & Logic

To understand the steric bulk and branching differences that drive these physical properties, refer to the structural logic flow below.

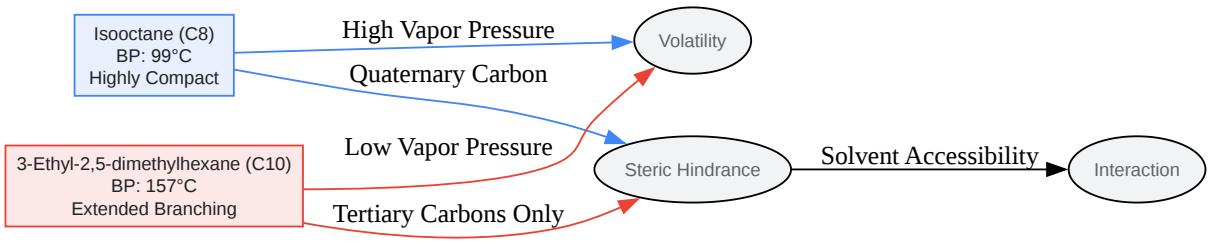

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Figure 1: Structural-Property Relationship. Isooctane's compact structure leads to higher volatility, while EDMH's longer chain and ethyl substitution significantly increase boiling point and van der Waals interactions.

Application Analysis

A. Chromatography (GC/HPLC)

- Isooctane: The standard non-polar mobile phase component. It is transparent in the UV cutoff range (~210 nm) and has low viscosity.
- EDMH: Used primarily in Gas Chromatography (GC) as a retention index marker for the C10 range. Because it is a branched isomer, it elutes before n-decane (RI 1000) but after n-

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octane.

- Protocol Tip: If your analyte co-elutes with Isooctane solvent peaks, switching to EDMH shifts the solvent front significantly later (or earlier depending on temperature program), potentially unmasking early-eluting volatiles.

B. Synthesis & Extraction

- Reaction Medium: EDMH is superior for radical reactions requiring temperatures >100°C (e.g., specific polymerizations or free-radical substitutions) where toluene or xylene might be reactive or toxicologically undesirable. EDMH is chemically inert (saturated alkane).
- Liquid-Liquid Extraction: EDMH's slightly higher density (0.723 vs 0.690) can improve phase separation speed in centrifugal extractors when the aqueous phase has a density close to 1.0.

C. Fuel Research

- Combustion Kinetics: Isooctane represents the "gasoline" fraction. EDMH is often used in "jet fuel" or "diesel" surrogate blends to represent heavier, branched paraffins that exhibit different ignition delay times due to the lack of a quaternary carbon (unlike isooctane).

Experimental Protocol: High-Temperature Solvent Exchange

Objective: Replace Isooctane with EDMH to perform a reflux reaction at 140°C.

Prerequisites:

- Starting material dissolved in Isooctane.
- **3-Ethyl-2,5-dimethylhexane** (Purity >98%).
- Rotary Evaporator.

Workflow:

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- Concentration: Evaporate the Isooctane solution under reduced pressure (approx. 100 mbar at 40°C) until a minimal volume remains (do not dry completely to avoid crashing out unstable intermediates).
- Seeding: Add a volume of EDMH equal to the original Isooctane volume.
- Azeotropic Removal: Isooctane forms no azeotrope with EDMH but is significantly more volatile. Rotovap again at mild vacuum (80 mbar, 50°C). The remaining Isooctane will be preferentially removed.
- Verification: Inject a sample into GC-FID.
  - Acceptance Criteria: Isooctane peak area < 0.5% of total solvent area.
- Reaction: Proceed to heat the reaction vessel to 140°C.
  - Note: EDMH will reflux gently at ~157°C. At 140°C, it provides a stable liquid medium without aggressive boiling.

Safety & Handling

While both are alkanes, their safety profiles differ due to volatility.

Hazard	Isooctane	3-Ethyl-2,5-dimethylhexane
Flammability	High (Flash Point: -12°C)	Moderate (Flash Point: >40°C est.)
Inhalation	High risk (Aspiration hazard)	Moderate risk (Lower vapor pressure)
Skin	Defatting, Irritant	Defatting, Irritant
Storage	Flammables Cabinet (Class IB)	Flammables Cabinet (Class II)

Critical Safety Note: Even though EDMH is less volatile, it is still a hydrocarbon fuel. Standard grounding protocols to prevent static discharge must be followed during transfer.

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